

Application of Terbutaline-d9 in Therapeutic Drug Monitoring Assays

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Compound of Interest

Compound Name: Terbutaline-d9

Cat. No.: B563079

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Introduction

Therapeutic Drug Monitoring (TDM) is a crucial clinical practice for optimizing dosage regimens of drugs with a narrow therapeutic index, significant pharmacokinetic variability, or a clear correlation between concentration and effect. Terbutaline is a selective beta-2 adrenergic agonist used as a bronchodilator for the treatment of asthma and in some cases to prevent premature labor. Monitoring its plasma concentration can help in achieving optimal therapeutic outcomes while minimizing dose-dependent side effects such as tremors and tachycardia.

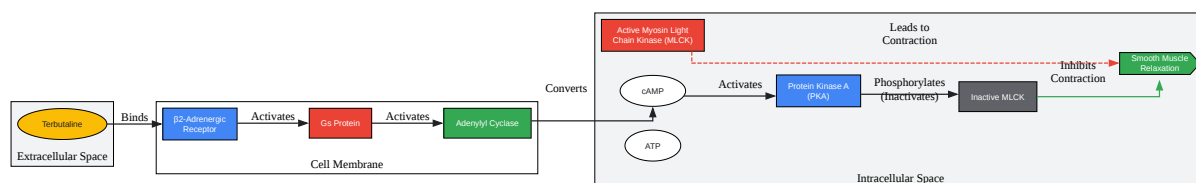
This application note describes a robust and sensitive method for the quantification of terbutaline in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The method employs **Terbutaline-d9**, a stable isotope-labeled internal standard, to ensure high accuracy and precision by compensating for matrix effects and variability in sample processing.

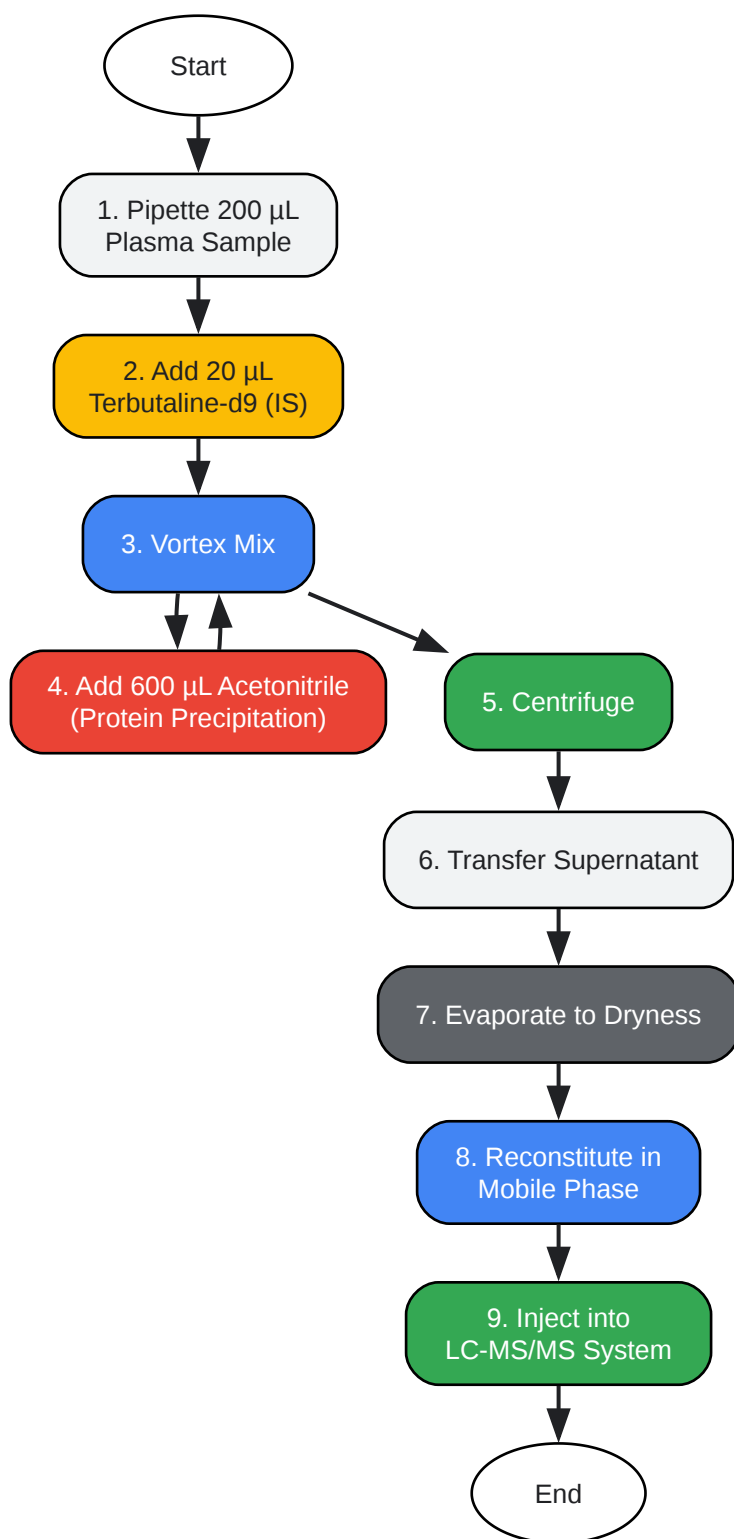
Principle of the Method

The method involves the extraction of terbutaline and the internal standard, **Terbutaline-d9**, from a plasma sample, followed by chromatographic separation and detection by mass spectrometry. **Terbutaline-d9** is an ideal internal standard as its physicochemical properties are nearly identical to that of terbutaline, ensuring similar behavior during sample preparation and ionization, while its mass difference allows for distinct detection.

Terbutaline Signaling Pathway

Terbutaline exerts its therapeutic effect by binding to and activating beta-2 adrenergic receptors, which are G-protein coupled receptors. This activation initiates a signaling cascade that leads to smooth muscle relaxation.





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